

Unveiling the Photophysical Properties of Ethidium Bromide: A Technical Guide

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Compound of Interest

Compound Name: 5-Ethyl-6-phenyl-phenanthridin-5-
ium-3,8-diamine;bromide

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For Researchers, Scientists, and Drug Development Professionals

Ethidium bromide (EtBr) remains a cornerstone fluorescent stain for nucleic acid visualization in molecular biology. Its utility stems from a dramatic enhancement in fluorescence upon intercalation into the DNA double helix. This guide provides an in-depth exploration of the spectral characteristics and quantum yield of ethidium bromide, offering valuable data and methodologies for researchers leveraging its unique photophysical properties.

Spectral Characteristics and Quantum Yield of Ethidium Bromide

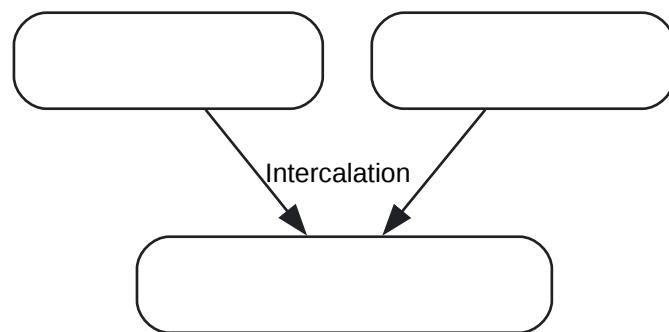
The interaction of ethidium bromide with DNA profoundly alters its spectral properties, leading to a significant increase in fluorescence quantum yield. The following table summarizes the key quantitative data for ethidium bromide in its free and DNA-bound states.

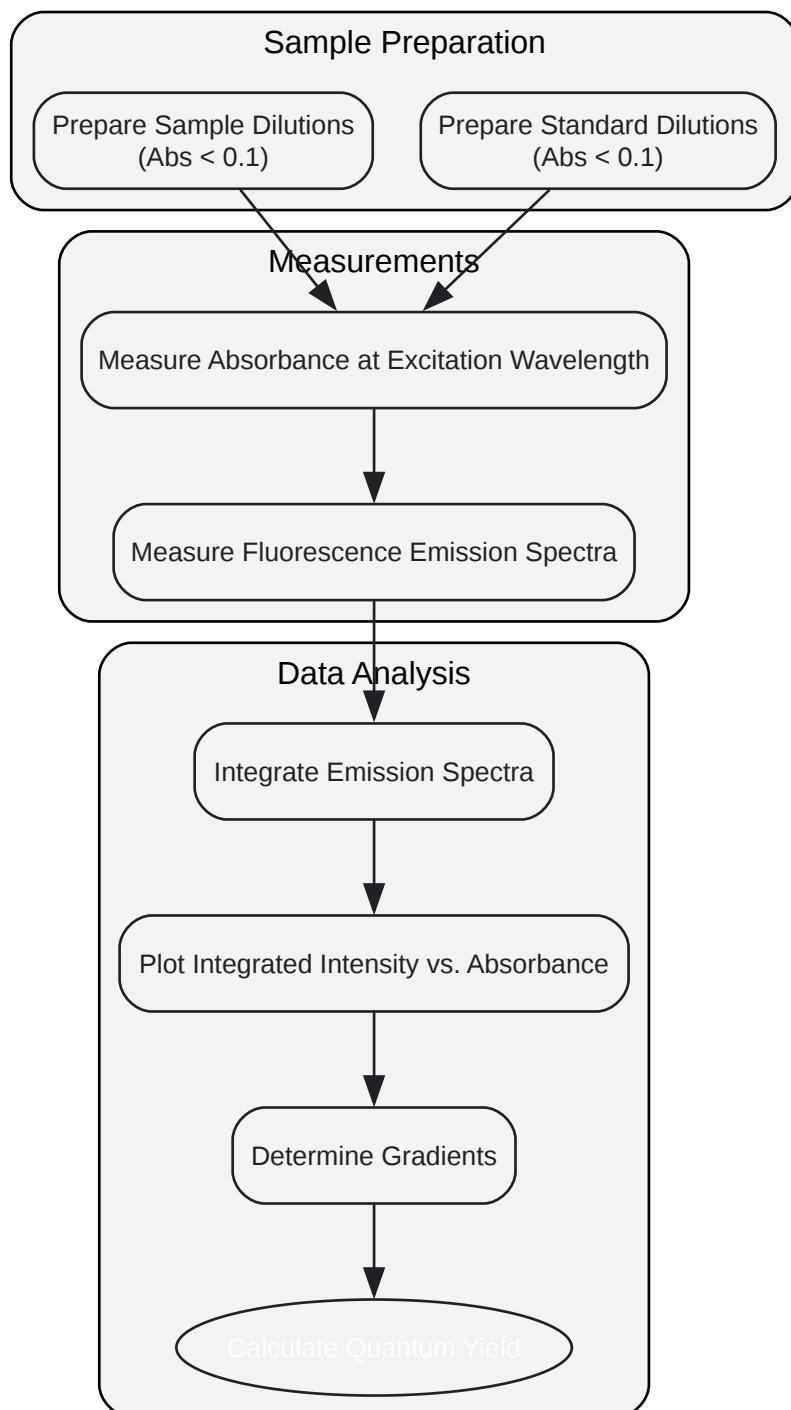
Parameter	Free Ethidium Bromide (in aqueous solution)	DNA-Bound Ethidium Bromide
Absorption Maxima (λ_{abs})	210 nm, 285 nm[1][2]	Red-shifted; ~520-526 nm[2][3]
Emission Maximum (λ_{em})	~605 nm[1]	~590 - 616 nm[2][3]
Molar Extinction Coefficient (ϵ)	at 285 nm: 5,000-10,000 M ⁻¹ cm ⁻¹ [2]	Not explicitly stated
Quantum Yield (Φ_f)	~0.023 (2.3%)[4]	Increases 20- to 25-fold[1][5]

The Mechanism of Fluorescence Enhancement

The dramatic increase in ethidium bromide's fluorescence quantum yield upon binding to DNA is a result of its intercalation between the base pairs of the DNA double helix.[1][6] This insertion into the hydrophobic environment of the DNA stack provides a more rigid and protected environment for the ethidium bromide molecule. This rigidity reduces the non-radiative decay pathways, such as vibrational relaxation and internal conversion, that are prevalent for the free dye in aqueous solution. Consequently, a larger fraction of the absorbed photons are emitted as fluorescence, leading to the observed enhancement.

The following diagram illustrates the logical relationship between ethidium bromide, DNA, and the resulting fluorescence enhancement.





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